

Technical Support Center: Interpreting Toxicity Studies of Lidamidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lidamidine hydrochloride

Cat. No.: B127891

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This technical support center provides researchers, scientists, and drug development professionals with a centralized resource for interpreting toxicity studies of **lidamidine hydrochloride**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the acute oral toxicity of **lidamidine hydrochloride**?

A1: The acute oral toxicity of **lidamidine hydrochloride** has been determined in mice and rats. The median lethal dose (LD50) is the single dose of a substance that is expected to cause death in 50% of an animal population. The reported oral LD50 values are summarized in the table below.

Species	Sex	Route of Administration	LD50 (mg/kg)
Mouse	Male	Oral	260
Rat	Male	Oral	267
Rat	Female	Oral	160
Mouse	-	Intravenous (i.v.)	56

Q2: Has the genotoxic and carcinogenic potential of **lidamidine hydrochloride** been evaluated?

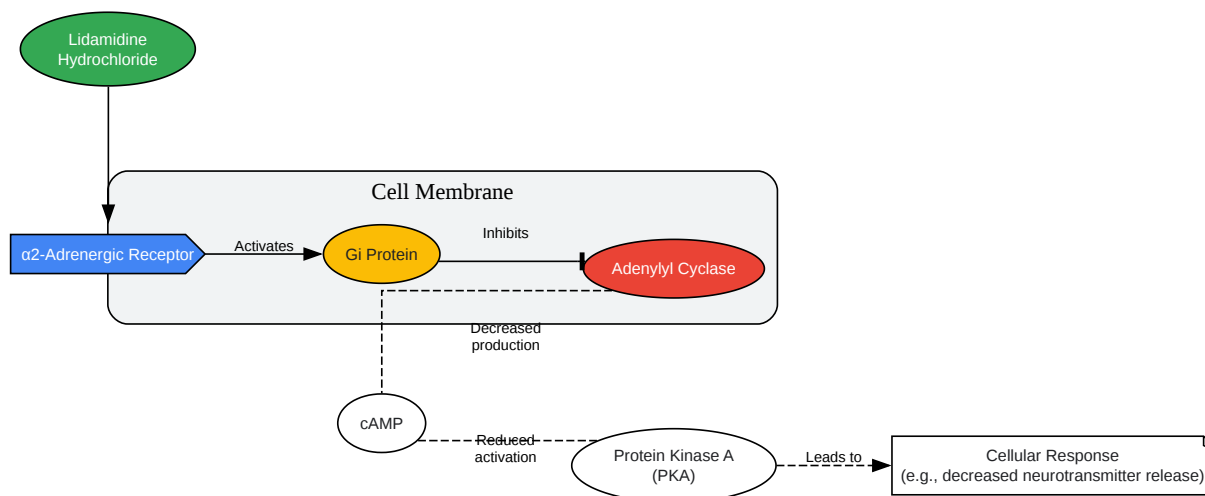
A2: Yes, the genotoxic and carcinogenic potential of **lidamidine hydrochloride** (also referred to as WHR-1142A) has been assessed in a battery of short-term tests. A 1983 study in Mutation Research concluded that **lidamidine hydrochloride** did not show evidence of mutagenic or carcinogenic activity in the following four tests:

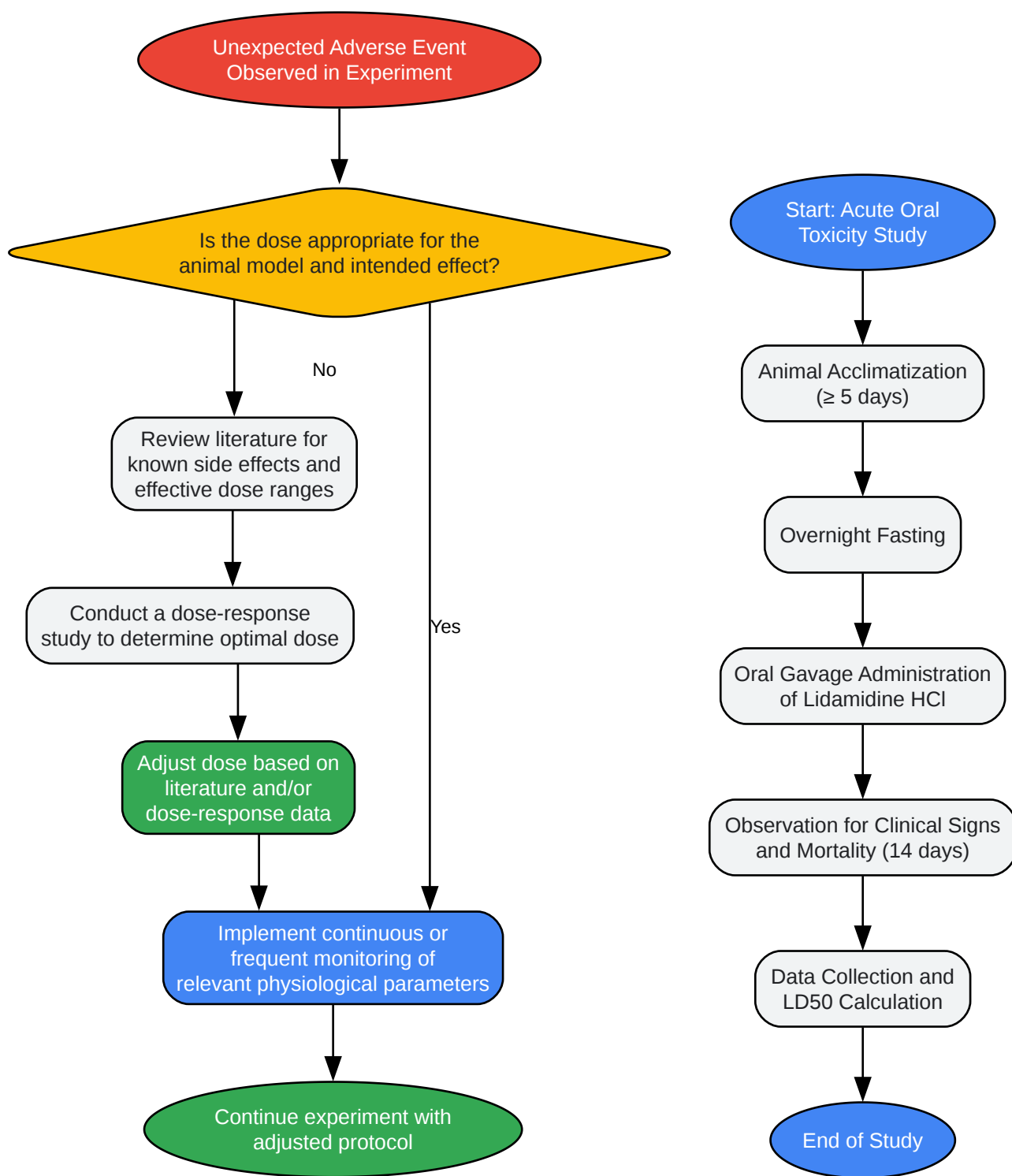
- Ames Salmonella typhimurium/metabolic activation test
- Micronucleus test
- Metaphase chromosome analysis from cultured human lymphocytes
- Cell transformation assay

Q3: What is the mechanism of action of **lidamidine hydrochloride** that might contribute to its toxic effects?

A3: **Lidamidine hydrochloride** is an alpha-2 adrenergic agonist. Its pharmacological and potential toxic effects are primarily mediated through the stimulation of alpha-2 adrenergic receptors. These receptors are part of the sympathetic nervous system and are involved in regulating a wide range of physiological functions. Activation of these receptors leads to a decrease in the release of norepinephrine, a neurotransmitter, which in turn reduces sympathetic outflow from the central nervous system. This mechanism is responsible for its antidiarrheal effects but can also lead to side effects such as sedation, dizziness, and cardiovascular changes.

Below is a diagram illustrating the general signaling pathway of alpha-2 adrenergic receptors.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com